

AEG-41174: Researcher's Technical Guide

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Compound Focus: AEG-41174

Cat. No.: S547868

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This section provides a technical overview of **AEG-41174**, summarizing its key characteristics for researchers [1].

Parameter	Description
IUPAC Name	Not specified in available data
Molecular Formula	$C_{18}H_{18}N_4O$ [1]
Molecular Weight	306.36 g/mol [1]
Primary Targets	Janus kinase 2 (JAK2), Bcr-Abl [1]
Mechanism	Non-adenosine triphosphate (ATP) competitive tyrosine kinase inhibitor [1]
Solubility	Soluble in DMSO; not soluble in water [1]
Recommended Storage	Dry, dark conditions at 0 - 4 °C (short-term, days to weeks) or -20 °C (long-term, months to years) [1]
Purity	>98% (for research-grade material) [1]

Stability, Handling & Troubleshooting

In the absence of specific data for **AEG-41174**, the following guidance is based on standard practices for handling small molecule inhibitors. You should validate all methods in your own laboratory.

Solution Preparation and Storage

A likely starting point for a stock solution is dissolving **AEG-41174** in **DMSO** [1].

- **Stock Solution:** Prepare a concentrated stock solution (e.g., 10-100 mM) in a high-quality, anhydrous DMSO.
- **Aliquoting:** Immediately aliquot the stock solution into small, single-use vials to minimize freeze-thaw cycles and exposure to moisture.
- **Storage:** Store aliquots at **-20 °C or -80 °C**. Desiccants should be used in the storage environment to control humidity.
- **Stability Monitoring:** The stability of the solution must be determined empirically. Use analytical techniques like HPLC to assess chemical stability over time.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for AEG-41174 stock solutions? For long-term stability, store aliquoted stock solutions in DMSO at **-20 °C or below**. Always keep the solutions dry and protected from light. Avoid repeated freezing and thawing [1].

Q2: The compound seems to precipitate in my assay buffer. How can I improve solubility? AEG-41174 is not soluble in water [1]. To prevent precipitation:

- Ensure the final concentration of DMSO in your assay is tolerated by your experimental system (typically $\leq 0.1-1\%$).
- Add the stock solution to the buffer while vortexing to ensure rapid and uniform dilution.
- Consider using solubility-enhancing agents like cyclodextrins, but validate that they do not interfere with the biological activity.

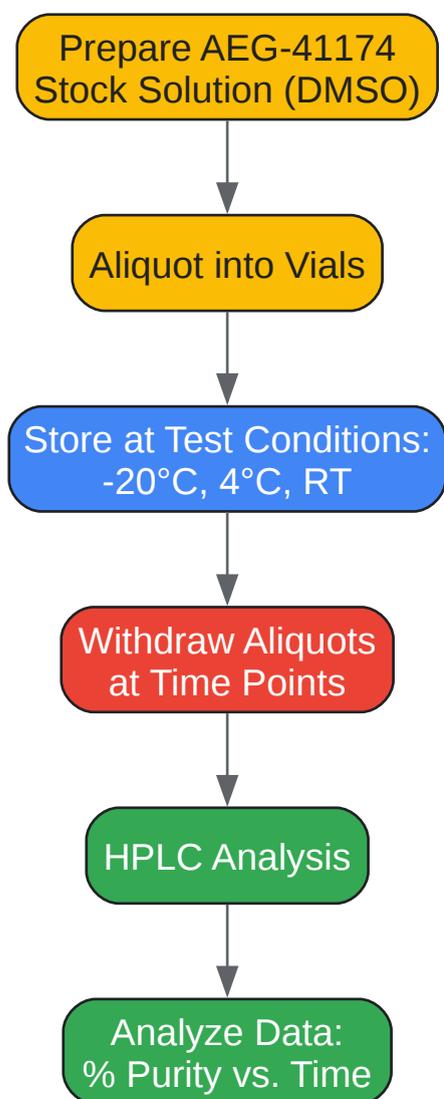
Q3: How can I confirm the stability and potency of my stock solution over time?

- **Chemical Stability:** Use a stability-indicating method like HPLC to track the formation of degradation products. Compare chromatograms of a fresh sample against aged ones.
- **Functional Potency:** Periodically test the biological activity of an aged stock solution in a standardized cellular or biochemical assay, comparing its IC50 value to that of a freshly prepared

solution.

Experimental Protocol: Assessing Solution Stability

The diagram below outlines a general workflow for evaluating the chemical stability of an **AEG-41174** solution in DMSO over time [2] [3].



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Procedure:

- **Preparation:** Prepare a stock solution of **AEG-41174** in DMSO at a known concentration (e.g., 10 mM).

- **Aliquoting:** Divide the solution into multiple, identical vials.
- **Storage:** Store the vials under different conditions you wish to test (e.g., -20°C, 4°C, room temperature). Protect all vials from light.
- **Sampling:** At predetermined time points (e.g., 0, 1, 2, 4 weeks), remove one vial from each storage condition for analysis.
- **Analysis:** Analyze each sample using HPLC with a C18 column and a UV detector. Use a mobile phase suitable for non-polar compounds (e.g., water/acetonitrile gradient).
- **Data Interpretation:** Compare the HPLC chromatograms. A decrease in the main peak area or the appearance of new peaks indicates degradation. The data will help you establish a use-by date for the stock solution under your specific storage conditions.

Pathway to Further Information

To obtain the specific stability data that was not available in this search, I suggest you:

- **Consult Specialized Suppliers:** Reach out to chemical suppliers that specialize in research biochemicals, as they may have conducted internal stability studies.
- **Search Scientific Literature:** Perform a deep search on academic databases for peer-reviewed articles that use **AEG-41174** in experimental procedures. The "Methods" sections often contain valuable handling details.
- **Review Regulatory Guidelines:** For formal drug development, the ICH Q1A(R2) and Q1B guidelines provide the standard framework for stability testing of new drug substances and products [3].

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References

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